

Nanotechnology at Alabama A&M University: A Technical Guide to Advanced Materials Research

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Huntsville, AL - Alabama A&M University (**AAMU**) is actively engaged in a diverse range of nanotechnology research initiatives, with a significant focus on the development and characterization of advanced materials for sensor and energy-harvesting applications. This technical guide provides an in-depth overview of key research areas, experimental protocols, and quantitative data emerging from **AAMU**'s laboratories, intended for researchers, scientists, and professionals in drug development and materials science.

Core Research Areas in Nanotechnology

AAMU's nanotechnology research is primarily concentrated within the Department of Physics, which is equipped with extensive laboratory facilities, including a Center for the Irradiation of Materials and a NSF Center for Nonlinear Optics and Materials.^[1] Key areas of investigation include:

- **Nanocomposites:** Development of polymer-based nanocomposites with enhanced electrical and optical properties.^[2]
- **Sensors:** Fabrication and characterization of nano-based materials for biological and chemical sensors, as well as infrared detectors.^[2]
- **Energy Harvesting:** Research into smart materials for harvesting energy to power low-power autonomous electronics.^[1]

- Biomedical Applications: Exploration of nanocomposite films for biomedical sensing.

A notable project in the biomedical space is the development of an antimicrobial nanofilm derived from hemp by students in Dr. Lamin Kassama's Food Engineering Lab. This innovative research focuses on creating active packaging that can kill or inhibit the growth of foodborne bacteria like Salmonella and Listeria.

Featured Research: Pyroelectric Properties of PVDF:MWCNT Nanocomposite Films

A significant area of research at **AAMU** involves the fabrication and characterization of polyvinylidene fluoride (PVDF) nanocomposite films incorporating multi-walled carbon nanotubes (MWCNTs). This research, led by a team of scientists including Dr. M. Edwards and Dr. A. Batra, aims to develop advanced materials for uncooled infrared detectors.[\[3\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative findings from the study on PVDF:MWCNT nanocomposite films, comparing their properties to pristine PVDF films.

Property	Pristine PVDF Film	PVDF:MWCNT Nanocomposite Film
Dielectric Constant (ϵ') at 30°C	~10	~16
Dielectric Loss (ϵ'') at 30°C	~0.02	~0.04
Pyroelectric Coefficient (p) at 30°C ($\mu\text{C}/\text{m}^2\text{K}$)	~25	~35
Voltage Figure of Merit (F_v) (m^2/C)	~0.025	~0.022
Current Figure of Merit (F_i) (A/W)	$\sim 2.5 \times 10^{-11}$	$\sim 3.5 \times 10^{-11}$
Detectivity Figure of Merit (F_d) ($\text{Pa}^{-1/2}$)	$\sim 1.5 \times 10^{-5}$	$\sim 2.0 \times 10^{-5}$

Data extracted from "Pyroelectric Properties of PVDF:MWCNT Nanocomposite Film for Uncooled Infrared Detectors."[\[3\]](#)

Experimental Protocols

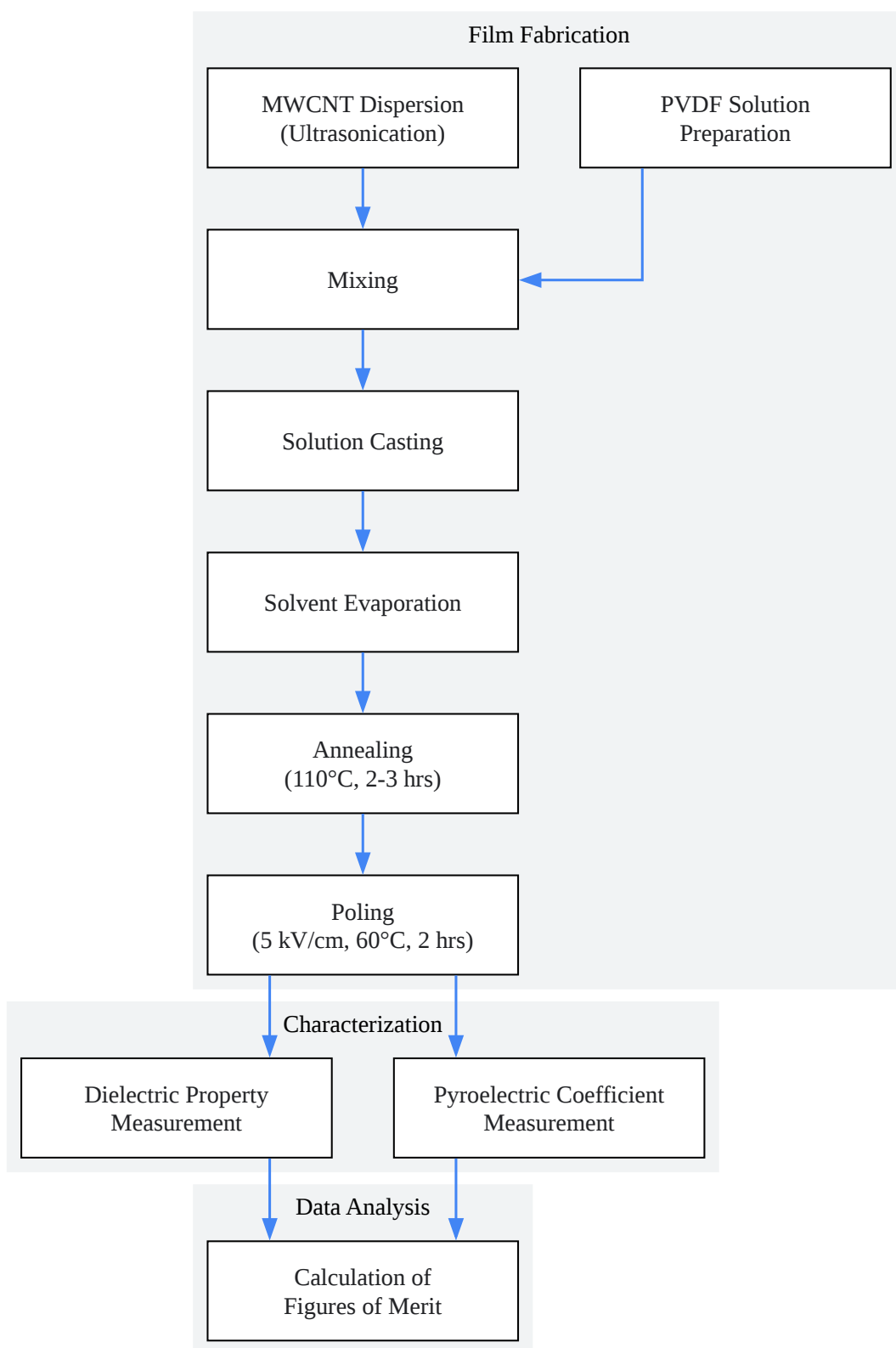
Fabrication of PVDF:MWCNT Nanocomposite Films (Solution Casting Technique)[\[3\]](#)

- Dispersion of MWCNTs: Multi-walled carbon nanotubes are dispersed in a suitable solvent using an ultrasonic processor to ensure uniform distribution.
- Polymer Solution Preparation: Polyvinylidene fluoride (PVDF) is dissolved in the same solvent to create a polymer solution.
- Mixing: The MWCNT dispersion is added to the PVDF solution and mixed thoroughly to form the nanocomposite solution.
- Casting: The resulting solution is poured into a suitable container or onto a substrate.
- Solvent Evaporation: The solvent is allowed to evaporate slowly, leaving behind a thin film of the PVDF:MWCNT nanocomposite.
- Annealing: The dried films are annealed in air at 110°C for 2-3 hours to improve crystallinity and remove any residual solvent.[\[4\]](#)
- Poling: To induce pyroelectric properties, the films are poled at a high electric field (e.g., 5 kV/cm) at an elevated temperature (e.g., 60°C) for a specified duration (e.g., 2 hours).[\[4\]](#)

Characterization of Nanocomposite Films[\[3\]](#)[\[4\]](#)

- Dielectric Properties: The real (ϵ') and imaginary (ϵ'') parts of the dielectric constant are measured as a function of temperature and frequency using an impedance analyzer.
- Pyroelectric Coefficient Measurement: The pyroelectric current (I) is measured as a function of the rate of change of temperature (dT/dt). The pyroelectric coefficient (p) is then calculated using the formula: $p = I / (A * (dT/dt))$, where A is the electrode area.

Experimental Workflow



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Experimental workflow for PVDF:MWCNT nanocomposite film fabrication and characterization.

Broader Nanotechnology Capabilities at AAMU

Beyond the specific research into PVDF:MWCNT nanocomposites, **AAMU** possesses a range of capabilities and research interests in nanotechnology and materials science. The university's faculty are engaged in research on:

- Nano-antennas and Nanolithography
- Nano-powders and their applications
- Synthesis of nano-layered structures
- Carbon-based nanocomposites
- Crystal growth of piezoelectric and scintillator materials[2]
- Organic electronics and solar cells[2]

These research areas are supported by facilities for microelectronics fabrication, surface analysis, and electrical characterization.[5]

Future Directions and Collaborations

Alabama A&M University is actively expanding its research capabilities and collaborations. A partnership with Sandia National Laboratories, formalized in 2022, is enhancing research in material characterization, imaging processes, and tomographic sensing.[6] This collaboration, along with ongoing research within the university, positions **AAMU** to make significant contributions to the field of nanotechnology, with potential impacts on drug delivery, diagnostics, and advanced therapeutics. The development of novel materials with tailored properties remains a cornerstone of **AAMU**'s nanotechnology initiatives.

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